

Application of 2,6-Difluoro-3-methylaniline in Agrochemical Research

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Compound of Interest

Compound Name: 2,6-Difluoro-3-methylaniline

Cat. No.: B1354943

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Introduction

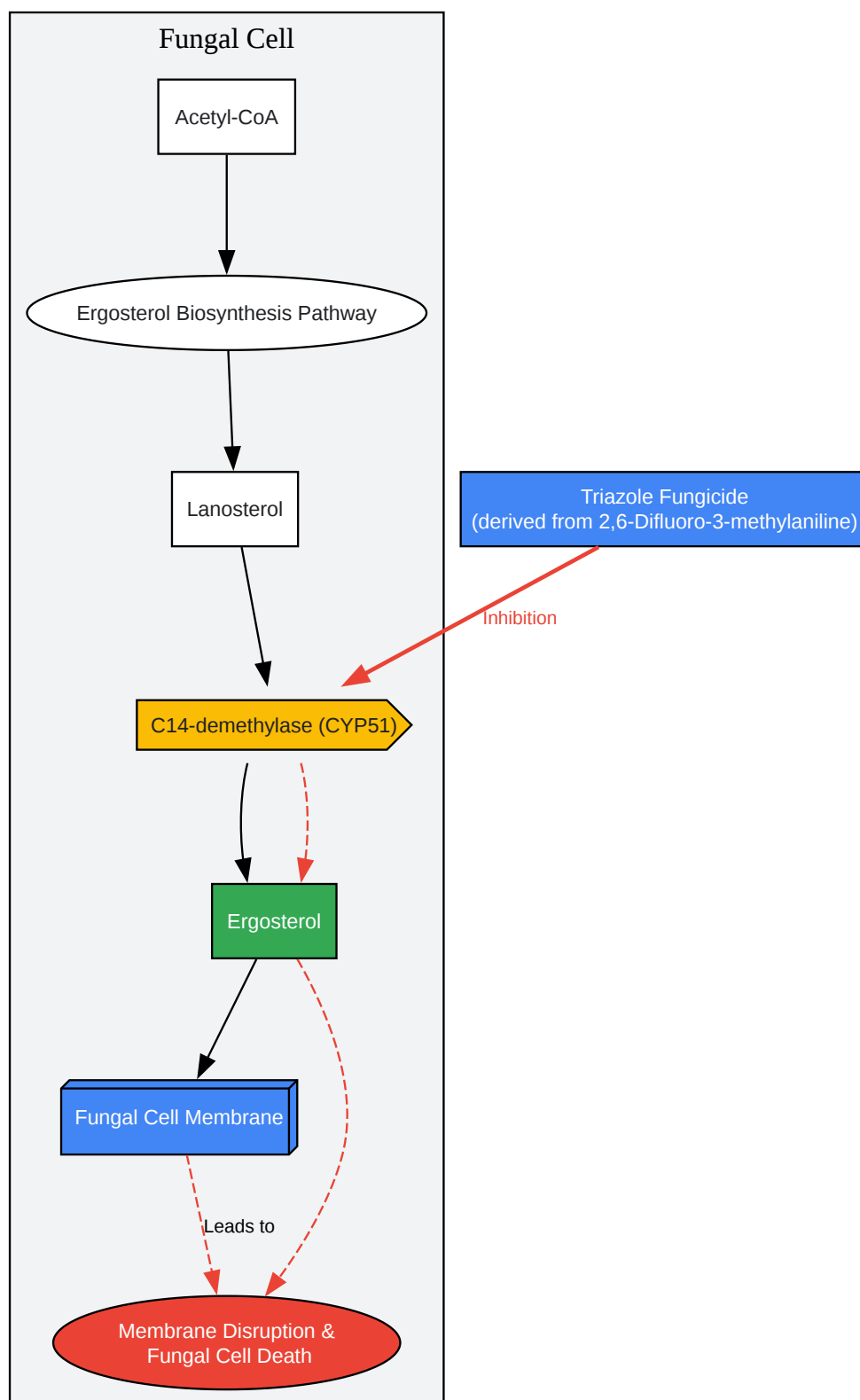
2,6-Difluoro-3-methylaniline is a fluorinated aromatic amine that serves as a key building block in the synthesis of specialized agrochemicals. Its unique substitution pattern, featuring two ortho-fluorine atoms and a methyl group, imparts specific physicochemical properties to the resulting active ingredients, influencing their biological activity, metabolic stability, and environmental fate. In agrochemical research, this intermediate is particularly valuable for the development of novel fungicides and herbicides, contributing to the creation of crop protection agents with enhanced efficacy and targeted modes of action.

Application in Fungicide Synthesis

A notable application of **2,6-Difluoro-3-methylaniline** is in the synthesis of potent triazole fungicides. One such example is the fungicide N-(1-(2,6-difluoro-3-methylphenyl)-2-(1,2,4-triazol-1-yl)ethyl)picolinamide. This compound has demonstrated significant fungicidal activity against a range of plant pathogens.

Synthetic Pathway

The synthesis of N-(1-(2,6-difluoro-3-methylphenyl)-2-(1,2,4-triazol-1-yl)ethyl)picolinamide from **2,6-Difluoro-3-methylaniline** proceeds through a multi-step pathway. The general workflow involves the formation of a key intermediate, an α -bromoacetophenone derivative, which is then subjected to reduction, triazole substitution, and final amidation to yield the target fungicide.



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